

Independent verification of Pulixin's published data

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Compound of Interest

Compound Name: *Pulixin*

Cat. No.: *B15143311*

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An Independent Comparative Analysis of **Pulixin** Packaging Materials

For professionals in industries requiring high-quality thermoformed packaging, such as electronics, food, cosmetics, and medical supplies, selecting the optimal material is critical. This guide provides an objective comparison of the primary plastic sheet materials offered by **Pulixin** Packaging Materials (Shanghai) Co., Ltd.—Polypropylene (PP), High Impact Polystyrene (HIPS), and Polyethylene Terephthalate (PET)—against common alternatives, based on publicly available material specifications and industry standards.

Comparative Analysis of Material Properties

The selection of a packaging material is dictated by a range of physical and chemical properties. The following table summarizes the key performance indicators for **Pulixin**'s core product offerings.

Feature	Polypropylene (PP)	High Impact Polystyrene (HIPS)	Polyethylene Terephthalate (PET)
Clarity	Translucent to Opaque	Opaque	Excellent
Flexibility	High	Medium (more rigid)	High
Moisture Barrier	Excellent	Fair	Good
Oxygen Barrier	Poor	Poor	Good
Chemical Resistance	Excellent	Good	Good
Temperature Resistance	High	Low	Medium
Impact Strength	Good	Excellent	Excellent
Recyclability	Yes (Code 5)	Yes (Code 6)	Yes (Code 1)
Common Applications	Food containers, medical packaging	Seedling trays, electronic packaging	Food and beverage containers

Specialized Product Offerings

Pulixin also offers specialized formulations to meet specific industry needs, such as antistatic and conductive sheets for the electronics industry.^{[1][2]} These products are designed to safely dissipate electrostatic discharge, protecting sensitive electronic components.^[3]

Product Variant	Base Material	Key Feature	Primary Application
Antistatic/Conductive Sheets	PP, HIPS	Electrostatic Discharge (ESD) Protection	Packaging for electronic components
Coated Sheets	PP, PS, PET	Enhanced barrier or surface properties	Specialized packaging requirements
EVOH Co-extruded Sheets	PP, PET	Excellent oxygen and gas barrier	Modified atmosphere packaging for food

Experimental Protocols and Quality Assurance

While specific experimental data from **Pulixin** is not publicly available, their manufacturing processes adhere to internationally recognized standards.

1. ISO 9001:2008 Certification: This certification implies a quality management system is in place to ensure consistent product quality.^[2] The protocol for quality control would typically involve:

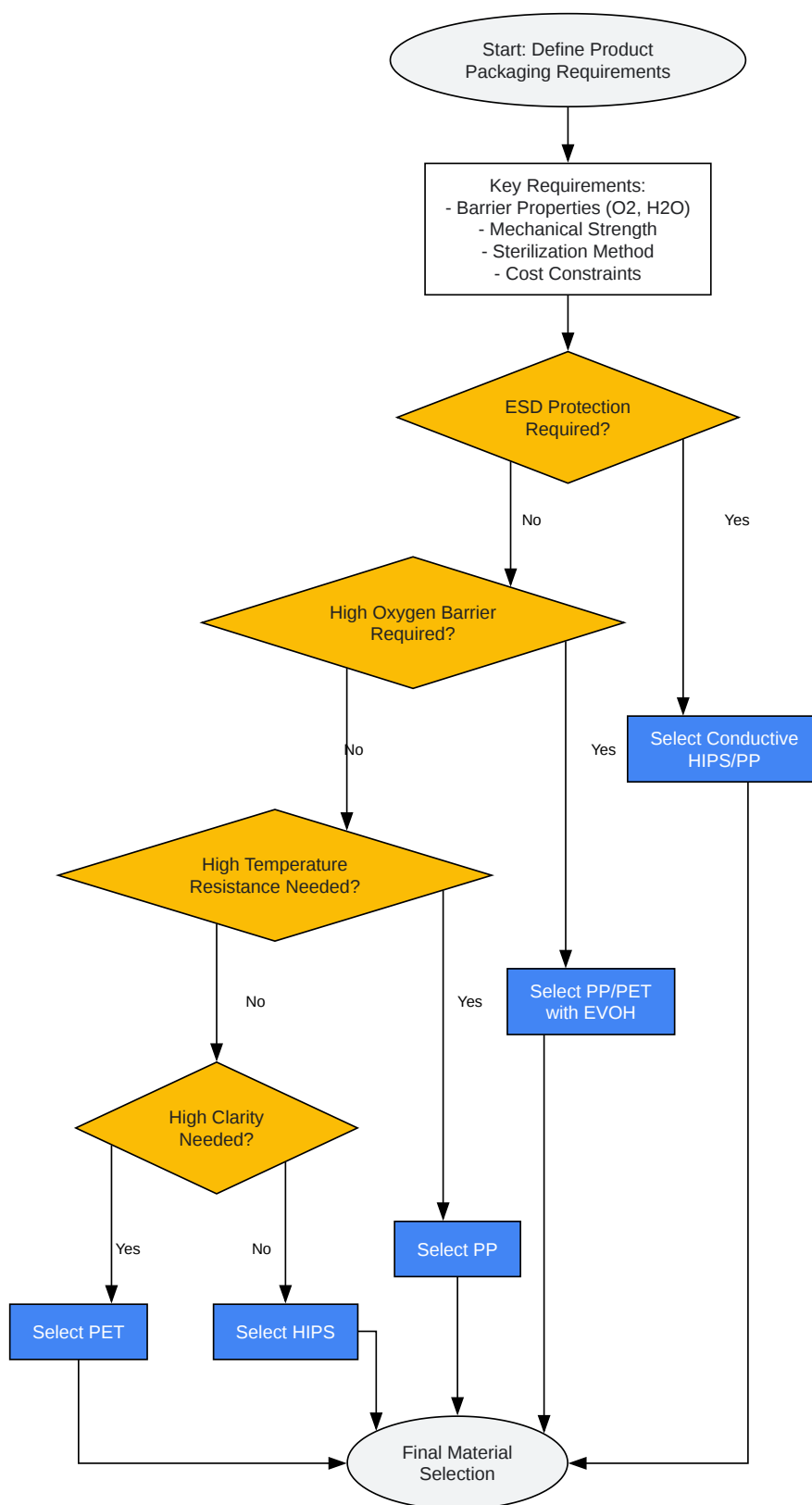
- Raw Material Inspection: Verifying the quality and specifications of incoming polymer resins.
- In-Process Monitoring: Continuously monitoring key parameters during the extrusion process, such as temperature, pressure, and sheet thickness.
- Finished Product Testing: Conducting tests on the final product to measure properties like tensile strength, impact resistance, and dimensional stability.

2. RoHS Authentication: This indicates compliance with the Restriction of Hazardous Substances directive, which restricts the use of specific hazardous materials in electrical and electronic products.^[2] Verification involves:

- Material Declaration: Obtaining declarations from raw material suppliers.
- Testing: Performing analytical tests, such as X-ray fluorescence (XRF) screening, on the final products to ensure they do not contain restricted substances above the permitted levels.

Material Selection Workflow

The process of selecting the appropriate packaging material involves several logical steps, as illustrated in the diagram below. This workflow ensures that the chosen material meets the specific requirements of the product and its intended use.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com